

AZ3391 versus [18F]FTT for imaging PARP-1 expression

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Compound of Interest

Compound Name: AZ3391

Cat. No.: B15142668

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An Objective Comparison of **AZ3391**/[18F]AZD9574 and [18F]FTT for Imaging PARP-1 Expression

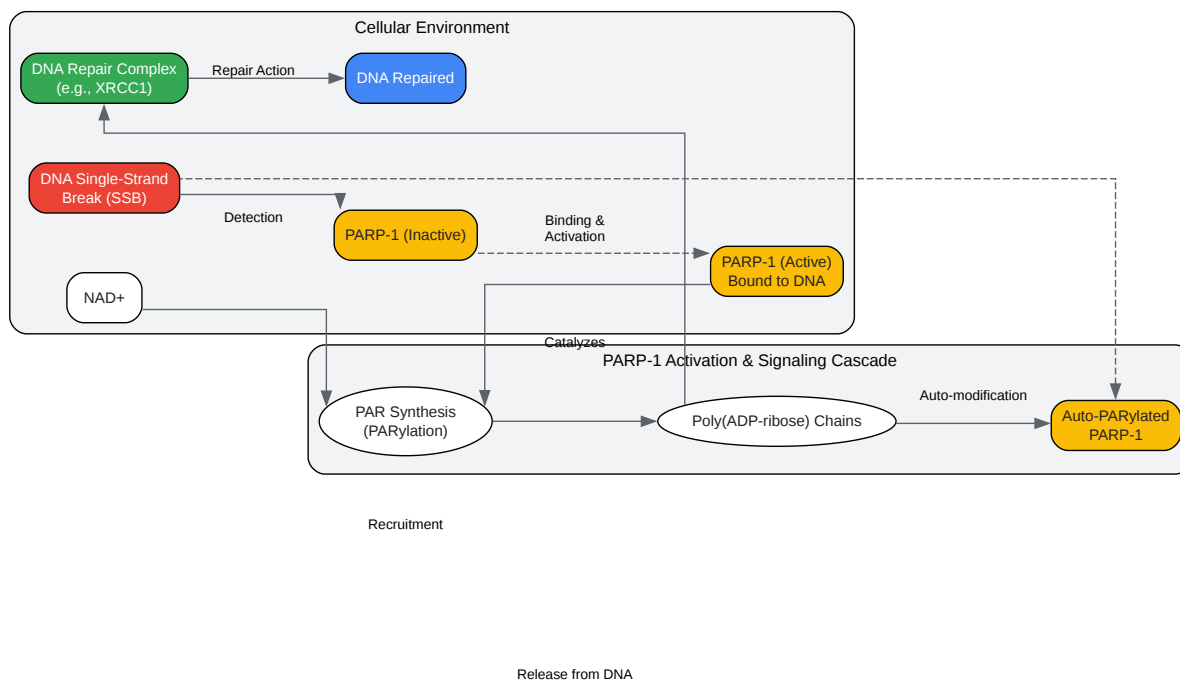
Introduction

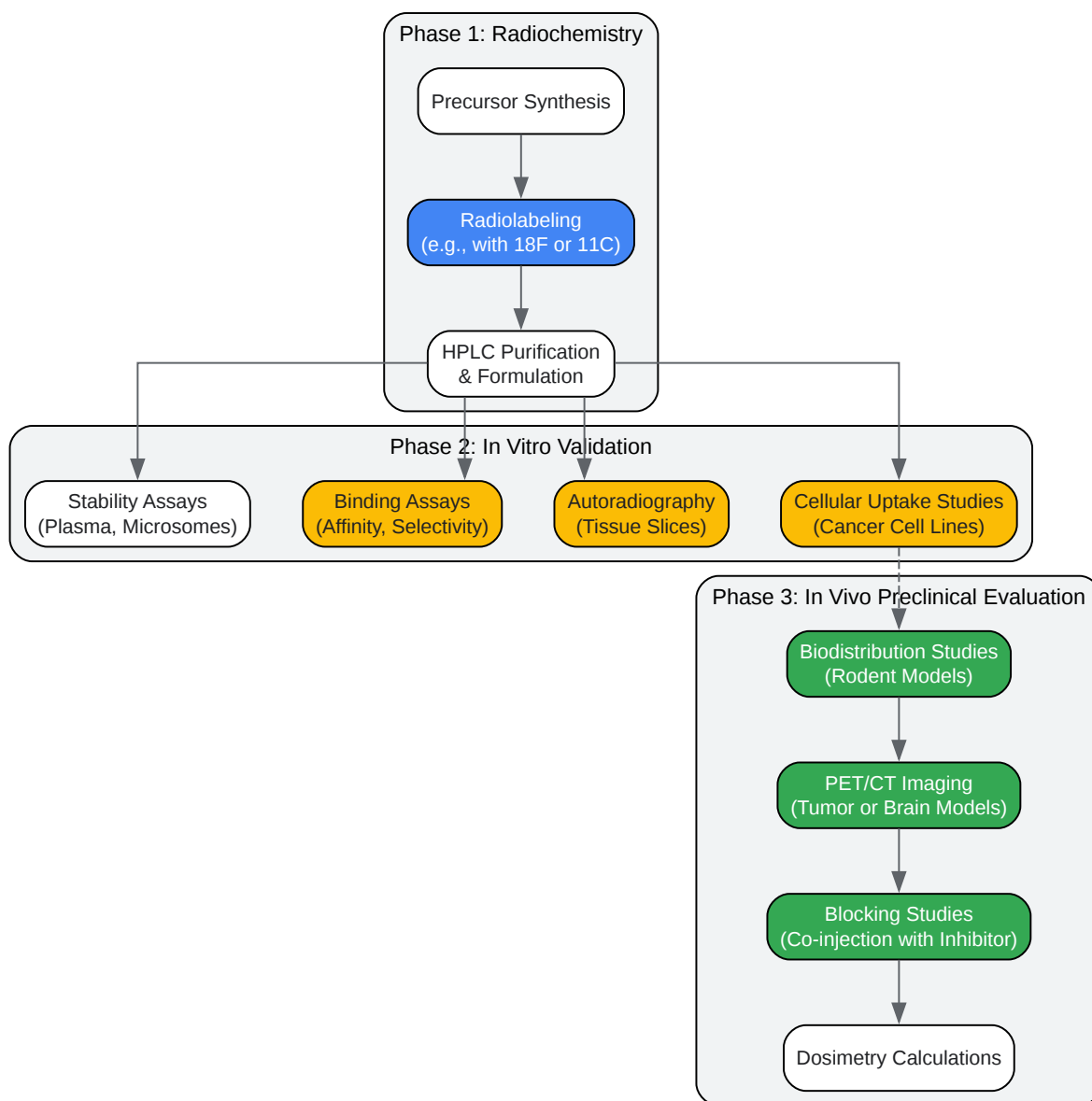
Poly(ADP-ribose) polymerase-1 (PARP-1) is a critical enzyme in the cellular response to DNA single-strand breaks. Its central role in DNA repair has made it a key therapeutic target, particularly in cancers with deficiencies in other repair pathways like homologous recombination (e.g., those with BRCA1/2 mutations). Positron Emission Tomography (PET) is a non-invasive imaging technique that allows for the in vivo quantification of molecular targets. PET radiotracers targeting PARP-1 are invaluable tools for understanding disease biology, stratifying patients for PARP inhibitor (PARPi) therapy, and assessing treatment response.

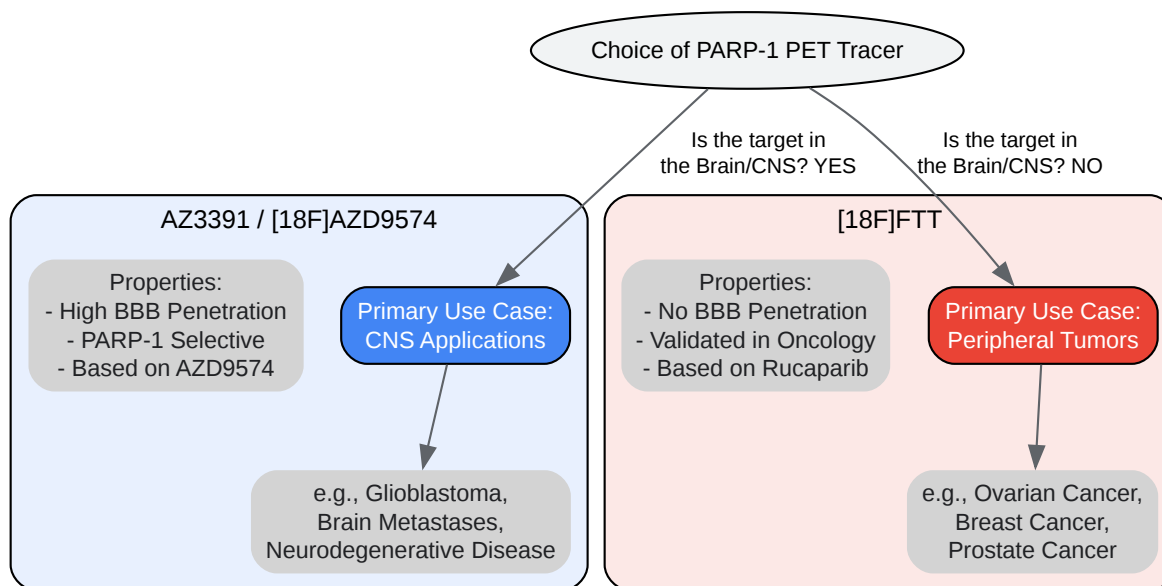
This guide provides a detailed comparison of two prominent PARP-1 targeted radiotracers: [18F]FTT ([18F]FluorThanatrace), a well-established agent for imaging peripheral tumors, and **AZ3391**, a newer agent developed for central nervous system (CNS) applications, which is primarily available in its Carbon-11 labeled form ([11C]**AZ3391**) and more recently as the more clinically versatile Fluorine-18 labeled isotopologue, [18F]AZD9574.

The PARP-1 Signaling Pathway in DNA Damage Repair

Upon detection of a DNA single-strand break, PARP-1 binds to the damaged site. This binding triggers a conformational change, activating the enzyme to catalyze the cleavage of NAD⁺ into nicotinamide and ADP-ribose. PARP-1 then polymerizes ADP-ribose units onto itself (auto-PARylation) and other nuclear proteins. This creation of long, negatively charged poly(ADP-ribose) (PAR) chains serves as a scaffold to recruit DNA repair machinery, which ultimately resolves the break.







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